

An In-depth Technical Guide to 1-Pyrenamine-d9: Physical and Chemical Characteristics

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Compound of Interest

Compound Name: 1-Pyrenamin-d9

Cat. No.: B12403717

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This technical guide provides a comprehensive overview of the physical and chemical properties of 1-Pyrenamine-d9, a deuterated analog of 1-Pyrenamine. This document is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their work. The guide covers key physical and chemical data, a proposed synthesis pathway, and a detailed experimental protocol for its application as an internal standard in bioanalytical methods.

Core Physical and Chemical Characteristics

1-Pyrenamine-d9 is a stable isotope-labeled form of 1-Pyrenamine, where nine hydrogen atoms on the pyrene ring have been replaced with deuterium. This isotopic substitution makes it an ideal internal standard for mass spectrometry-based quantification of 1-Pyrenamine.^{[1][2]} The physical and chemical properties of 1-Pyrenamine-d9 are summarized and compared with its non-deuterated analog in the tables below.

Table 1: General and Physical Properties

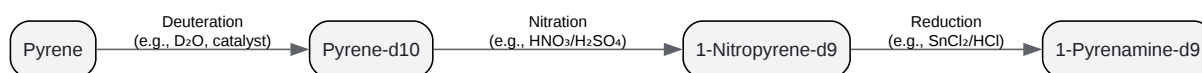
Property	1-Pyrenamine-d9	1-Pyrenamine
CAS Number	128008-86-6[3]	1606-67-3[4]
Molecular Formula	C ₁₆ H ₂ D ₉ N[1]	C ₁₆ H ₁₁ N[4]
Molecular Weight	226.32 g/mol [1]	217.27 g/mol [4]
Appearance	Solid	Yellow to green powder[5]
Melting Point	115-117 °C[1]	115-117 °C[5]
Solubility	Insoluble in water	Insoluble in water[5]
Storage	2-8°C, under inert gas[2]	Room temperature, in a dark place under an inert atmosphere[5]

Table 2: Chemical and Spectroscopic Data

Property	1-Pyrenamine-d9	1-Pyrenamine
Synonyms	1-Pyren-2,3,4,5,6,7,8,9,10-d9-amine	1-Aminopyrene, 3-Aminopyrene, Pyren-1-ylamine[4]
InChI Key	YZVWKHVRBDQPMQ-UHFFFAOYSA-N	YZVWKHVRBDQPMQ-UHFFFAOYSA-N[4]
Mass Spectrum	Data not readily available	Available from NIST[6]
¹ H NMR Spectrum	Data not readily available	Available from various sources
¹³ C NMR Spectrum	Data not readily available	Available from various sources

Synthesis of 1-Pyrenamine-d9: A Proposed Pathway

A detailed, published synthesis protocol for 1-Pyrenamine-d9 is not readily available. However, based on established chemical transformations of pyrene and related aromatic compounds, a plausible multi-step synthesis is proposed. This pathway involves the deuteration of pyrene, followed by nitration and subsequent reduction of the nitro group.



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A proposed multi-step synthesis pathway for 1-Pyrenamine-d9.

Step 1: Deuteration of Pyrene to Pyrene-d10

The first step involves the exhaustive deuteration of commercially available pyrene. This can be achieved through various methods, including acid-catalyzed hydrogen-deuterium exchange in a deuterated solvent like D₂O.[7] Microwave-assisted methods with a basic catalyst have also been reported for the deuteration of polycyclic aromatic hydrocarbons.[7]

Step 2: Nitration of Pyrene-d10 to 1-Nitropyrene-d9

The resulting pyrene-d10 can then be nitrated to introduce a nitro group at the 1-position. A common method for the nitration of pyrene is the use of a nitrating mixture, such as nitric acid in sulfuric acid.[6][8] The reaction conditions would need to be carefully controlled to favor mono-nitration.

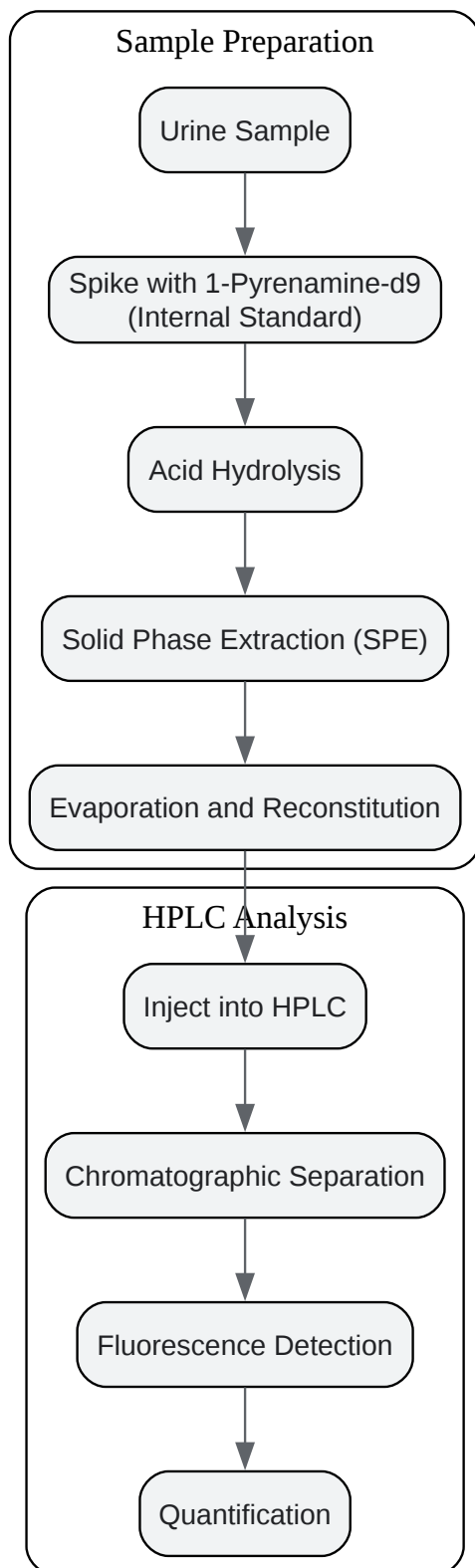
Step 3: Reduction of 1-Nitropyrene-d9 to 1-Pyrenamine-d9

The final step is the reduction of the nitro group of 1-nitropyrene-d9 to an amino group. This transformation is a standard procedure in organic synthesis and can be accomplished using various reducing agents. Common methods include the use of tin(II) chloride in hydrochloric acid or catalytic hydrogenation.[9][10][11][12][13]

Experimental Protocol: Quantification of 1-Aminopyrene in Human Urine using 1-Pyrenamine-d9 as an Internal Standard

1-Pyrenamine is a known metabolite of 1-nitropyrene, a marker for diesel exhaust exposure.[14] The quantification of 1-aminopyrene in urine is a valuable tool for biomonitoring. The

following protocol outlines a high-performance liquid chromatography (HPLC) with fluorescence detection method for this purpose, utilizing 1-Pyrenamine-d9 as an internal standard.



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Workflow for the quantification of 1-aminopyrene in urine using HPLC.

Materials and Reagents

- 1-Pyrenamine-d9 (Internal Standard)
- 1-Aminopyrene (Analytical Standard)
- Hydrochloric acid (10 M)
- Methanol (HPLC grade)
- Sodium acetate buffer (50 mM, pH 7.2)
- Solid Phase Extraction (SPE) cartridges (e.g., C18)
- Human urine samples

Sample Preparation

- To a 10 mL aliquot of urine, add a known amount of 1-Pyrenamine-d9 solution as the internal standard.
- Add 1 mL of 10 M hydrochloric acid.
- Heat the sample in a 90°C water bath for 2 hours to hydrolyze any conjugates.[14]
- Cool the sample and adjust the pH to approximately 7.0-8.0.
- Condition an SPE cartridge with 5 mL of methanol followed by 5 mL of water.
- Load the urine sample onto the SPE cartridge.
- Wash the cartridge with 5 mL of 20% methanol in water.
- Elute the analyte and internal standard with 4 mL of 100% methanol.[14]
- Evaporate the eluate to dryness under a stream of nitrogen.

- Reconstitute the residue in a known volume of the mobile phase.

HPLC Conditions

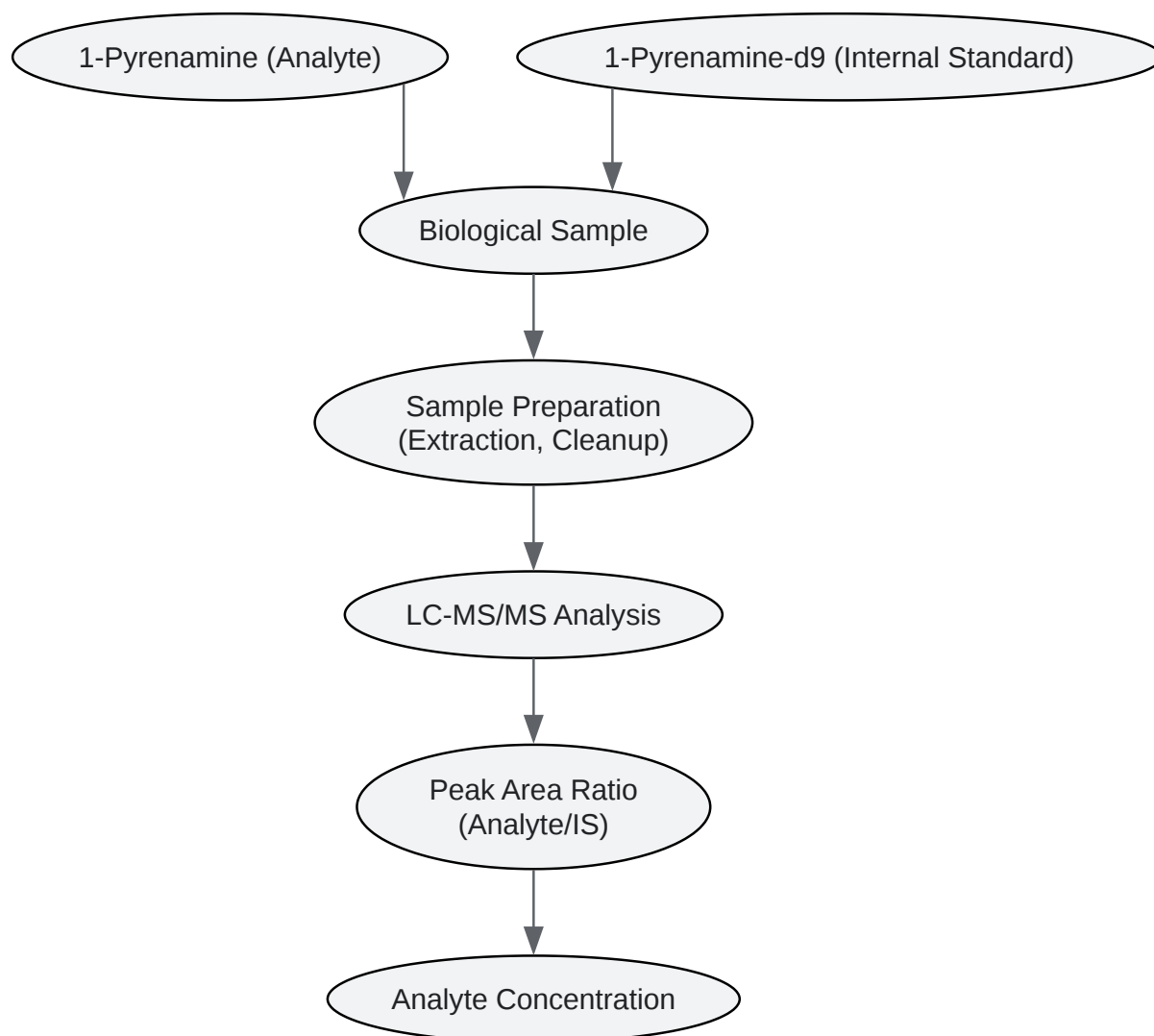
- Column: A reverse-phase C18 column or a specialized column like Ascentis RP-Amide (25 cm x 4.6 mm, 5 μ m) can be used.[\[14\]](#)
- Mobile Phase: An isocratic mobile phase of methanol and 50 mM sodium acetate buffer (pH 7.2) in a ratio of 80:20 (v/v) is effective.[\[14\]](#)
- Flow Rate: 1.0 mL/min.[\[14\]](#)
- Injection Volume: 20 μ L.[\[14\]](#)
- Fluorescence Detection: Excitation at 254 nm and emission at 425 nm.[\[14\]](#)

Quantification

A calibration curve is constructed by plotting the ratio of the peak area of 1-aminopyrene to the peak area of the internal standard (1-Pyrenamine-d9) against the concentration of 1-aminopyrene. The concentration of 1-aminopyrene in the urine samples is then determined from this calibration curve.

Logical Relationships in Isotope Dilution Mass Spectrometry

The use of 1-Pyrenamine-d9 as an internal standard is a prime example of the isotope dilution method. The fundamental principle is that the deuterated standard behaves almost identically to the non-deuterated analyte during sample preparation and analysis, thus correcting for any sample loss or matrix effects.



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Logical relationship in isotope dilution analysis.

This guide provides a foundational understanding of the key characteristics and applications of 1-Pyrenamine-d9. For specific research applications, further validation of the proposed synthesis and analytical methods is recommended.

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